

# 2-Methylpropane-1,2-diol physical and chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methylpropane-1,2-diol

Cat. No.: B142230

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## An In-depth Technical Guide to 2-Methylpropane-1,2-diol

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical entities is paramount. This guide provides a comprehensive overview of **2-Methylpropane-1,2-diol**, a versatile diol with applications in various scientific fields.

## Core Chemical and Physical Properties

**2-Methylpropane-1,2-diol**, also known as isobutylene glycol, is a glycol that features a primary and a tertiary hydroxyl group.<sup>[1][2]</sup> This structural characteristic influences its reactivity and physical properties. It is a colorless to light yellow, viscous liquid.<sup>[3][4][5]</sup>

## Quantitative Data Summary

The fundamental physical and chemical properties of **2-Methylpropane-1,2-diol** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
IUPAC Name	2-methylpropane-1,2-diol	[1]
Synonyms	Isobutene glycol, 2-Methyl-1,2-propanediol	[1][4]
CAS Number	558-43-0	[6][7]
Molecular Formula	C <sub>4</sub> H <sub>10</sub> O <sub>2</sub>	[3][6][7]
Molecular Weight	90.12 g/mol	[6][8]
Appearance	Colorless to light yellow liquid	[3]
Melting Point	Approx. -12 °C	[3]
Boiling Point	176 - 226 °C	[3][7][9][10]
Density	1.005 g/cm <sup>3</sup>	[7][10]
Flash Point	74 °C	[7][9]
Solubility	Soluble in water and most organic solvents.	[3][5]
Refractive Index	1.439	[10][11]
LogP	-0.2504	[6][11]
PSA (Polar Surface Area)	40.46 Å <sup>2</sup>	[6][10]

## Synthesis and Experimental Protocols

The synthesis of **2-Methylpropane-1,2-diol** can be achieved through various routes. Common methods include the epoxidation of propylene oxide followed by ring-opening, or the reaction of 2-propanol with methanol in the presence of a base.[3] Another route involves the synthesis from 2-benzyloxy-2-methylpropan-1-ol.[12]

### General Experimental Protocol: Synthesis via Epoxide Ring-Opening

This protocol is a generalized representation of a common synthetic route. Specific reaction conditions may vary based on the scale and desired purity.

Objective: To synthesize **2-Methylpropane-1,2-diol** from isobutylene oxide.

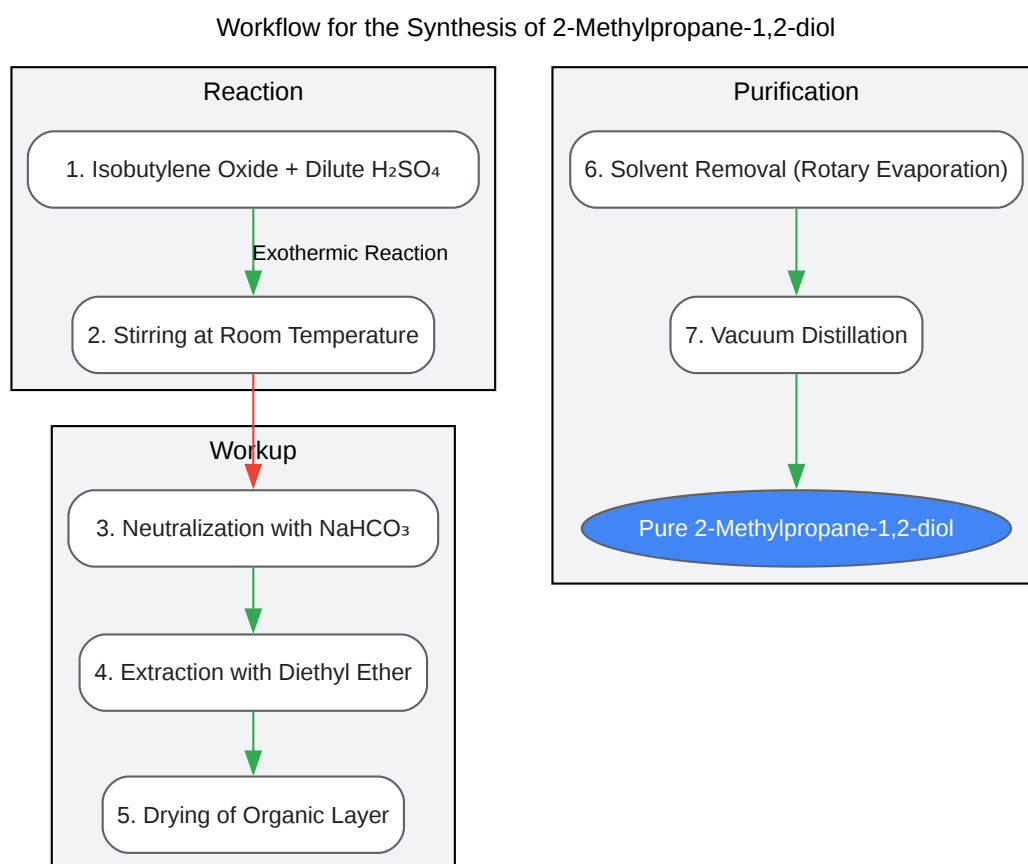
Materials:

- Isobutylene oxide
- Sulfuric acid (dilute aqueous solution, e.g., 1%)
- Diethyl ether (or other suitable extraction solvent)
- Anhydrous magnesium sulfate (or other drying agent)
- Sodium bicarbonate (saturated solution)
- Distillation apparatus
- Separatory funnel
- Standard laboratory glassware

Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add a dilute aqueous solution of sulfuric acid.
- **Addition of Reactant:** Cool the flask in an ice bath and slowly add isobutylene oxide to the stirred acid solution. The reaction is exothermic and the temperature should be carefully controlled.
- **Reaction:** After the addition is complete, allow the mixture to warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC or GC).
- **Neutralization:** Carefully neutralize the reaction mixture with a saturated solution of sodium bicarbonate until the effervescence ceases.

- Extraction: Transfer the mixture to a separatory funnel and extract the product with diethyl ether (3x).
- Drying: Combine the organic layers and dry over anhydrous magnesium sulfate.
- Solvent Removal: Filter off the drying agent and remove the solvent by rotary evaporation.
- Purification: The crude product can be purified by vacuum distillation to yield pure **2-Methylpropane-1,2-diol**.



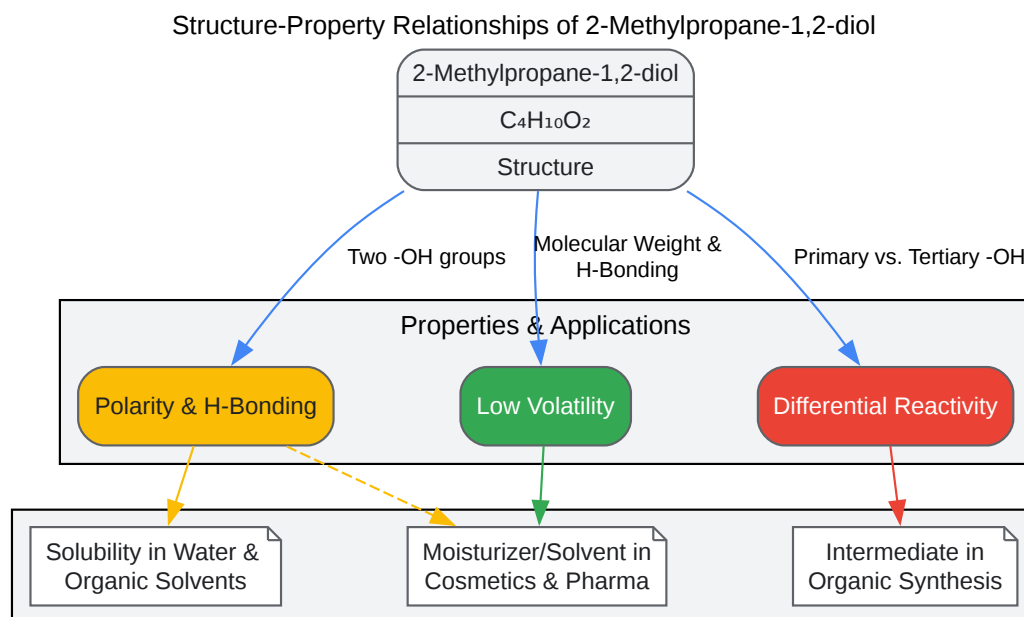
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Caption: A generalized workflow for the synthesis of **2-Methylpropane-1,2-diol**.

## Reactivity and Applications

The presence of both a primary and a tertiary hydroxyl group gives **2-Methylpropane-1,2-diol** distinct reactivity. The primary alcohol can be selectively oxidized or derivatized under controlled conditions, while the tertiary alcohol is more sterically hindered and less reactive.

This compound serves as a versatile intermediate in organic synthesis.[3] In the pharmaceutical industry, it can be used as a solvent or an additive in drug formulations.[3] Its properties also make it suitable for use in the cosmetics industry as a moisturizer and softener. [3]



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Caption: Key structural features and their influence on properties and applications.

## Safety Information

**2-Methylpropane-1,2-diol** is considered a combustible liquid and presents several hazards upon exposure.[\[4\]](#)[\[9\]](#) Proper safety precautions should be observed during handling.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement(s)
Acute Toxicity, Oral	Warning	H302: Harmful if swallowed. <a href="#">[1]</a> <a href="#">[8]</a>	
Skin Corrosion/Irritation	Warning	H315: Causes skin irritation. <a href="#">[1]</a> <a href="#">[13]</a>	
Serious Eye Damage/Irritation	Warning	H319: Causes serious eye irritation. <a href="#">[1]</a> <a href="#">[13]</a>	
Specific target organ toxicity, single exposure	Warning	H335: May cause respiratory irritation. <a href="#">[1]</a> <a href="#">[13]</a>	

Precautionary Statements (Selected):

- P261: Avoid breathing mist or vapors.[\[4\]](#)[\[9\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[13\]](#)
- P302 + P352: IF ON SKIN: Wash with plenty of water.[\[4\]](#)
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[13\]](#)
- P403: Store in a well-ventilated place.[\[4\]](#)

It is essential to consult the full Safety Data Sheet (SDS) before handling this chemical.[\[13\]](#) The compound should be stored in a cool, dry, and well-ventilated area, away from heat and open flames.[\[3\]](#)

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Address: 3281 E Guasti Rd  
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